

# A Comprehensive Guide to the Isomers of Nonane (C<sub>9</sub>H<sub>20</sub>): IUPAC Nomenclature and Synonyms

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## Compound of Interest

Compound Name: 3-Ethyl-2,2-dimethylpentane

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[City, State] – [Date] – This technical guide provides a comprehensive overview of the 35 structural isomers of the alkane nonane (C<sub>9</sub>H<sub>20</sub>), intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. This document outlines the systematic International Union of Pure and Applied Chemistry (IUPAC) names and known synonyms for each isomer, presented in a clear, tabular format for efficient comparison and reference.

## Introduction to Alkane Isomerism

Alkanes are saturated hydrocarbons with the general formula C<sub>n</sub>H<sub>2n+2</sub>. Isomers are molecules that share the same molecular formula but possess different structural arrangements of atoms. For nonane (C<sub>9</sub>H<sub>20</sub>), there are 35 distinct structural isomers, each with unique physical and chemical properties. The systematic naming of these isomers is governed by IUPAC nomenclature, which provides a standardized method for unambiguous identification based on molecular structure. While IUPAC names are the standard, some isomers may also be known by common or trivial names.

## Data Presentation: IUPAC Names and Synonyms of C<sub>9</sub>H<sub>20</sub> Isomers

The following table summarizes the IUPAC names and available synonyms for all 35 structural isomers of nonane. For many of the more complex branched isomers, a common synonym is not widely used or documented, and the IUPAC name serves as the primary identifier.

No.	IUPAC Name	Synonyms
1	n-Nonane	Nonane, Nonyl hydride
2	2-Methyloctane	Isononane
3	3-Methyloctane	Isononane
4	4-Methyloctane	-
5	2,2-Dimethylheptane	-
6	2,3-Dimethylheptane	-
7	2,4-Dimethylheptane	-
8	2,5-Dimethylheptane	-
9	2,6-Dimethylheptane	-
10	3,3-Dimethylheptane	-
11	3,4-Dimethylheptane	-
12	3,5-Dimethylheptane	-
13	4	

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